Preparing Derazantinib Hydrochloride Stock Solutions for Cell Culture: An Application Note

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Compound of Interest

Compound Name:	*Derazantinib Hydrochloride*
CAS No.:	*1821329-75-2*
Cat. No.:	*B607060*

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Introduction: Targeting FGFR Signaling with Derazantinib

Derazantinib is a potent, orally bioavailable small molecule inhibitor of Fibroblast Growth Factor Receptor (FGFR) tyrosine kinases.[1] Specifically, it demonstrates high affinity for FGFR1, FGFR2, and FGFR3, which are key regulators of cellular processes including proliferation, differentiation, and angiogenesis.[1][2] Dysregulation of the FGFR signaling pathway, through mutations, amplifications, or fusions, is a known driver in various malignancies. Derazantinib's mechanism of action involves competitively binding to the ATP-binding pocket of the FGFR kinase domain, thereby inhibiting receptor autophosphorylation and downstream signaling cascades.[2] This targeted inhibition makes Derazantinib a valuable tool for cancer research and a promising therapeutic agent in cancers with aberrant FGFR signaling.

This application note provides a detailed protocol for the preparation of **Derazantinib Hydrochloride** stock solutions for use in cell culture experiments. Adherence to these guidelines is critical for ensuring the accuracy, reproducibility, and safety of your research.

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I. Understanding the FGFR Signaling Pathway and Derazantinib's Point of Intervention

The FGFR signaling cascade is initiated by the binding of a Fibroblast Growth Factor (FGF) ligand to its corresponding FGFR, a process facilitated by heparan sulfate proteoglycans. This binding event induces receptor dimerization and subsequent trans-autophosphorylation of tyrosine residues within the intracellular kinase domain. These phosphorylated tyrosines serve as docking sites for various adaptor proteins and enzymes, leading to the activation of multiple downstream signaling pathways, including the RAS-MAPK, PI3K-AKT, and PLCγ pathways. These pathways ultimately regulate gene expression and cellular responses. Derazantinib exerts its inhibitory effect by preventing the initial autophosphorylation step, effectively blocking all subsequent downstream signaling.

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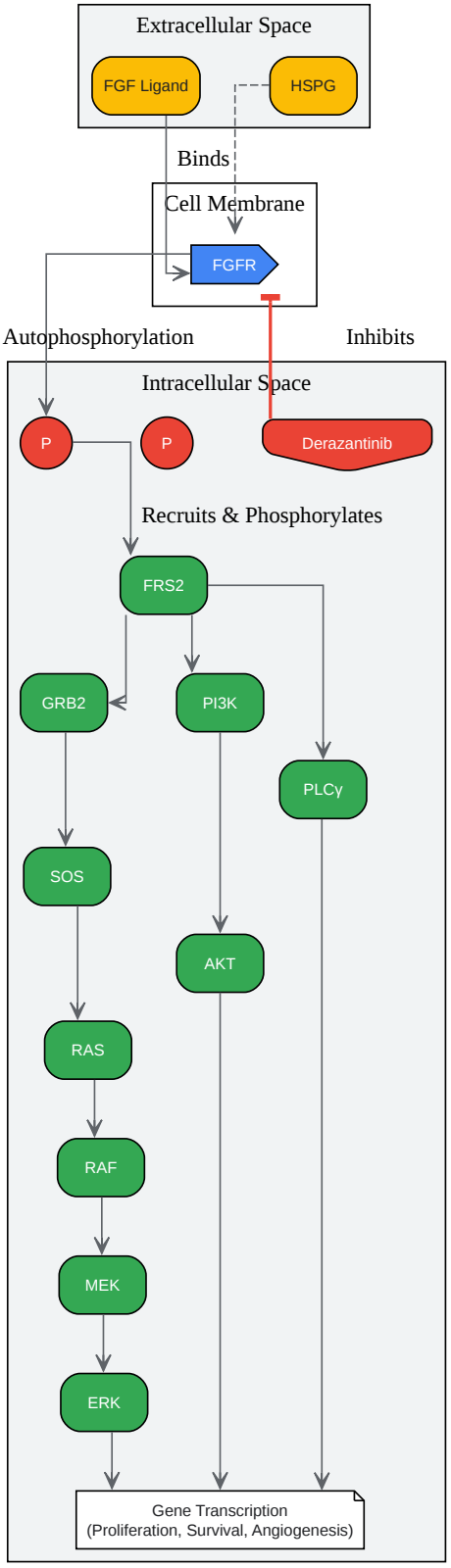

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Figure 1: Simplified FGFR Signaling Pathway and Derazantinib Inhibition.

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II. Physicochemical Properties and Safety Data

A thorough understanding of the compound's properties is foundational to its proper handling and use.

Property	Value	Source
Chemical Name	(6R)-6-(2-fluorophenyl)-N-[3-[2-(2-methoxyethylamino)ethyl]phenyl]-5,6-dihydrobenzo[h]quinazolin-2-amine dihydrochloride	[3]
Molecular Formula	$C_{29}H_{31}Cl_2FN_4O$	[3]
Molecular Weight	541.49 g/mol	[3]
Appearance	White to yellow solid	[4]
Solubility	Soluble in DMSO (≥25 mg/mL)	[4][5]
Storage (Powder)	-20°C for up to 3 years	[4]
Storage (in Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[4]

Safety Precautions: **Derazantinib Hydrochloride** is a cytotoxic compound and should be handled with appropriate precautions.[6] Always work in a certified chemical fume hood or a biological safety cabinet.[7] Personal protective equipment (PPE), including a lab coat, safety goggles, and double nitrile gloves, is mandatory.[6][8] Refer to the Safety Data Sheet (SDS) for complete safety information before handling.[9]

III. Protocol: Preparation of a 10 mM **Derazantinib Hydrochloride** Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies.

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Materials:

- **Derazantinib Hydrochloride** powder
- Anhydrous or cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile, disposable serological pipettes and pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter

Experimental Workflow:



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Figure 2: Workflow for Preparing **Derazantinib Hydrochloride** Stock Solution.

Step-by-Step Procedure:

- Calculation of Required Mass:
  - The molecular weight of **Derazantinib Hydrochloride** is 541.49 g/mol .
  - To prepare a 10 mM (0.010 mol/L) stock solution, you will need:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
  - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
    - Mass (mg) = 0.010 mol/L * 0.001 L * 541.49 g/mol * 1000 mg/g = 5.41 mg

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- Weighing the Compound:
  - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh out the calculated mass of **Derazantinib Hydrochloride** powder directly into the tube. Handle the powder in a chemical fume hood to avoid inhalation.[6]
- Dissolution:
  - Add the calculated volume of DMSO to the tube containing the powder. For the example above, add 1 mL of DMSO.
  - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Sterile Filtration:
  - To ensure sterility for cell culture applications, filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile, amber microcentrifuge tube or cryovial. This step is crucial to prevent microbial contamination of your cell cultures.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the sterile stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber cryovials.[4]
  - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
  - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[4]

IV. Quality Control and Best Practices

- Solubility Confirmation: Always ensure the compound is fully dissolved before sterile filtration. The presence of precipitates indicates that the solubility limit may have been

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exceeded.

- Aseptic Technique: Maintain sterile conditions throughout the procedure to prevent contamination of the stock solution and subsequent cell cultures.
- Documentation: Keep a detailed record of the stock solution preparation, including the lot number of the compound, the final concentration, the date of preparation, and the storage location.
- Working Dilutions: When preparing working dilutions for your experiments, thaw a single aliquot and dilute it in your cell culture medium immediately before use. Avoid storing diluted solutions for extended periods unless their stability has been validated. The final concentration of DMSO in your cell culture should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.

V. Conclusion

The preparation of a high-quality, accurately concentrated, and sterile stock solution of **Derazantinib Hydrochloride** is a critical first step for reliable and reproducible in vitro studies. By following this detailed protocol and adhering to the outlined safety and quality control measures, researchers can confidently investigate the effects of this potent FGFR inhibitor on their cell culture models.

References

- The Sarpong Group. (2016, October 24). Carcinogens. Retrieved from [Link]
- Li, J., et al. (2023). Lack of pharmacokinetic interaction between derazantinib and naringin in rats. Frontiers in Pharmacology, 14, 1133589.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 46834118, Derazantinib. Retrieved from [Link]
- Occupational Safety and Health Administration. (n.d.). Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [Link]

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Sources

- 1. Derazantinib | C29H29FN4O | CID 46834118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
- 3. medkoo.com [medkoo.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. sarponggroup.com [sarponggroup.com]
- 7. Hazardous Drugs - Controlling Occupational Exposure to Hazardous Drugs | Occupational Safety and Health Administration [osha.gov]
- 8. westlab.com [westlab.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
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